using 2,3,5-Trichlorobiphenyl as a reference material in PCB analysis

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Compound of Interest	
Compound Name:	*2,3,5-Trichlorobiphenyl*
CAS No.:	*55720-44-0*
Cat. No.:	*B1345140*

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Application Note: Precision Quantification of Volatile PCB Homologs

Utilizing **2,3,5-Trichlorobiphenyl** (PCB 23) as a Reference & Surrogate Standard

Abstract

This application note details a high-precision protocol for the analysis of Low-Molecular-Weight (LMW) Polychlorinated Biphenyls (PCBs), specifically utilizing **2,3,5-Trichlorobiphenyl** (PCB 23) as a critical reference material.[1] While standard EPA methods (e.g., 8082A) often rely on Decachlorobiphenyl (PCB 209) or TCMX as surrogates, these compounds fail to adequately model the evaporative losses of mono-, di-, and tri-chlorinated congeners during sample concentration.[1] This guide establishes PCB 23 as a superior Surrogate Standard (SS) for the volatile fraction, ensuring accurate quantification of the trichlorobiphenyl homolog group in complex matrices.

Scientific Rationale & Expertise

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The "Volatile Bias" Challenge

In standard PCB analysis, researchers often observe a negative bias (low recovery) for lighter congeners (PCB 1–39). This is frequently caused by nitrogen blow-down or rotary evaporation steps where LMW PCBs co-evaporate with the solvent.[1]

- The Flaw: Using PCB 209 (MW 498.6) as a surrogate for PCB 23 (MW 257.[1]5) is scientifically unsound for monitoring volatility.[1] PCB 209 is non-volatile and will show 100% recovery even if 50% of the LMW fraction has been lost to evaporation.[1]
- The Solution: PCB 23, with its three chlorine atoms in the 2,3,5 positions, possesses a vapor pressure and chemical behavior distinct from the heavier Aroclors but representative of the volatile homolog groups.[1]

Compound Characterization: PCB 23

Property	Value	Relevance
IUPAC Name	2,3,5-Trichlorobiphenyl	Target Reference Material
Structure	Ortho-substituted (Non-planar)	Elutes early on 5%-phenyl columns
Molecular Weight	257.54 g/mol	Light, prone to evaporative loss
Homolog Group	Trichlorobiphenyl	Representative of Cl3 fraction
CAS Number	55720-44-0	Unique Identifier

Experimental Protocol

3.1 Reagents and Standards

- Primary Reference Material: **2,3,5-Trichlorobiphenyl** (Neat or certified solution, >99% purity).[1]
- Internal Standard (IS): Chrysene-d12 or Phenanthrene-d10 (used to correct for injection variability).[1]
- Solvents: n-Hexane (Pesticide Grade), Acetone, Isooctane.[1]

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- Matrix: Soil, Sediment, or Aqueous samples.[1][2][3][4][5]

3.2 Standard Preparation (Self-Validating System)

To ensure trustworthiness, we employ a Dual-Reference System:

- Surrogate Spiking Solution (PCB 23): Prepare at 200 ng/mL in Acetone. This is added before extraction.
- Calibration Standards: Prepare a 5-point curve (10, 50, 100, 500, 1000 ng/mL) of PCB 23 in Isooctane to establish the Relative Response Factor (RRF).

3.3 Sample Preparation Workflow

- Step 1: Spiking. Accurately weigh 10g of solid sample.[1] Spike with 100 µL of PCB 23 Surrogate Solution.
  - Critical Control: Allow solvent to evaporate for 15 mins to equilibrate spike with the matrix.[1]
- Step 2: Extraction.
  - Solids: Soxhlet extraction (16h) with 1:1 Hexane:Acetone.[1]
  - Liquids: Liquid-Liquid Extraction (LLE) with Methylene Chloride.[1]
- Step 3: Cleanup. Sulfuric acid wash (to remove lipids) followed by Silica Gel column if necessary.[1]
  - Caution: Avoid aggressive evaporation.[1] Do not go to dryness.[1][6][5] Exchange solvent to Isooctane.
- Step 4: Internal Standard Addition. Add Phenanthrene-d10 (IS) immediately prior to GC vial sealing.[1]

Instrumental Analysis (GC-MS)[1][3][4][8][9][10]

System: Agilent 7890/5977 or equivalent. Column: DB-5MS UI (30m x 0.25mm x 0.25µm).

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4.1 Acquisition Parameters (SIM Mode)

To achieve high sensitivity and selectivity, use Selected Ion Monitoring (SIM).[1]

Analyte	Target Ion (m/z)	Qualifier 1 (m/z)	Qualifier 2 (m/z)	Dwell Time
PCB 23	256.0	258.0	186.0	50 ms
Phenanthrene-d10 (IS)	188.0	189.0	-	50 ms

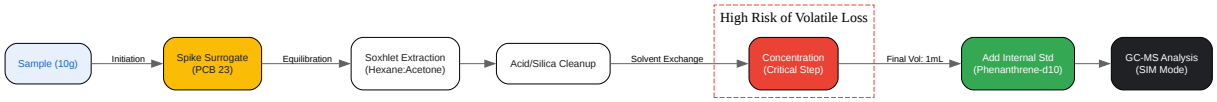
4.2 GC Temperature Program

- Initial: 100°C (Hold 1 min).
- Ramp 1: 20°C/min to 180°C.
- Ramp 2: 5°C/min to 240°C (PCB 23 elutes in this window).
- Ramp 3: 20°C/min to 300°C (Hold 5 min).

Visualization: Analytical Workflow & Logic

Diagram 1: The "Volatile-Safe" Analytical Workflow

This workflow emphasizes the critical control points where PCB 23 serves as the volatility sentinel.



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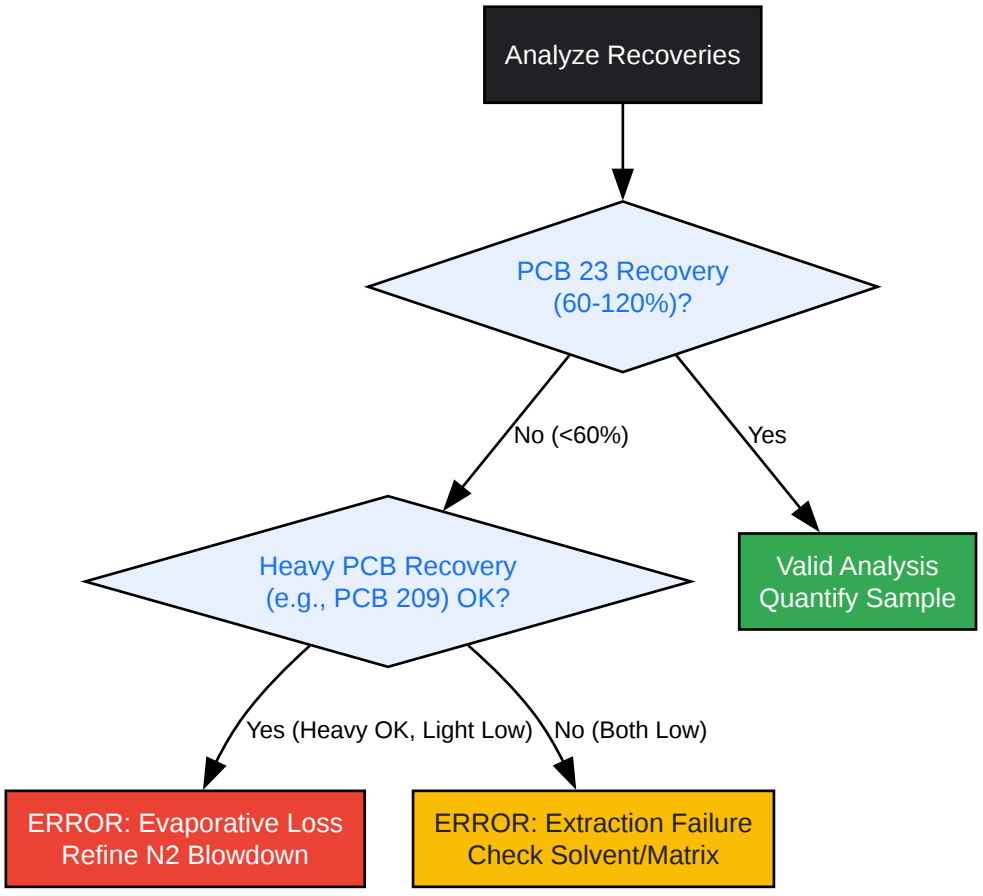
Caption: Figure 1. Analytical workflow highlighting the concentration step where PCB 23 acts as a critical volatility marker.

Diagram 2: Quality Control Logic Tree

How to interpret the results of PCB 23 recovery versus a traditional heavy surrogate (like PCB 209).



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Caption: Figure 2. Diagnostic logic for distinguishing between extraction failure and evaporative loss using PCB 23.

Quality Assurance & Calculation

6.1 Relative Response Factor (RRF)

Calculate RRF using the calibration curve to ensure instrument linearity for the trichloro- homologs.

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Where A = Peak Area, C = Concentration, IS = Internal Standard.

6.2 Recovery Calculation (Self-Validation)

- Acceptance Criteria: 60–120% for PCB 23.
- Note: If PCB 23 recovery is <60% but PCB 209 (if used) is >80%, this confirms evaporative loss during the concentration step (see Figure 2).[1]

References

- U.S. Environmental Protection Agency. (2007).[1] Method 8082A: Polychlorinated Biphenyls (PCBs) by Gas Chromatography.[1] SW-846.[1][3][5] [Link]
- U.S. Environmental Protection Agency. (2010).[1] Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS.[1][2][5][Link]
- National Institute of Standards and Technology (NIST). (2023).[1] Mass Spectrum of **2,3,5-Trichlorobiphenyl**.[1][7] NIST Chemistry WebBook, SRD 69.[1] [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (2000).[1] Toxicological Profile for Polychlorinated Biphenyls (PCBs).[Link]

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Sources

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. epa.gov [epa.gov]
- 3. epa.gov [epa.gov]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. Analytical Method [keikaventures.com]
- 6. 3,3',5-Trichlorobiphenyl | C12H7Cl3 | CID 38037 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. 2,2',5-Trichlorobiphenyl | C12H7Cl3 | CID 37803 - PubChem [pubchem.ncbi.nlm.nih.gov]
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